

K145 hydrochloride solubility issues and solutions

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Compound of Interest

Compound Name: K145 hydrochloride

Cat. No.: B560151

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K145 Hydrochloride Technical Support Center

This technical support center provides guidance for researchers, scientists, and drug development professionals on the solubility of **K145 hydrochloride**. Find troubleshooting tips, frequently asked questions, and detailed experimental protocols to ensure successful preparation of **K145 hydrochloride** solutions for your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **K145 hydrochloride** and its primary mechanism of action?

A1: **K145 hydrochloride** is a selective, substrate-competitive, and orally active inhibitor of sphingosine kinase 2 (SphK2).^{[1][2][3][4]} It has an IC₅₀ of 4.3 μM for SphK2 and is inactive against SphK1 and other protein kinases.^{[1][2][5]} By inhibiting SphK2, **K145 hydrochloride** prevents the phosphorylation of sphingosine to form sphingosine-1-phosphate (S1P), a key signaling molecule involved in cell proliferation, survival, and inflammation.^{[3][5]} This inhibition of S1P production can lead to the induction of apoptosis (programmed cell death) in cancer cells.^{[1][2]}

Q2: What are the recommended solvents for dissolving **K145 hydrochloride**?

A2: **K145 hydrochloride** is readily soluble in dimethyl sulfoxide (DMSO).^{[1][6][7][8]} It has very low solubility in water.^{[1][2]} For in vivo studies, co-solvent systems are often required to achieve the desired concentration and maintain solubility in aqueous environments.^{[1][2]}

Q3: How should **K145 hydrochloride** be stored?

A3: As a powder, **K145 hydrochloride** should be stored at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks) in a dry, dark environment. [7][9] Stock solutions in DMSO can be stored at -80°C for up to a year or at -20°C for up to one month. [9][10] It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles. [1]

Solubility Data

The solubility of **K145 hydrochloride** in various solvents is summarized below. Please note that the use of fresh, anhydrous DMSO is recommended as it is hygroscopic and absorbed moisture can negatively impact solubility. [1][10]

Solvent System	Concentration	Observations
In Vitro		
DMSO	20 mg/mL	Clear solution.[8]
DMSO	48-50 mg/mL	Clear solution, may require sonication.[1][11][12]
DMSO	70 mg/mL	Clear solution.[10]
Water	< 0.1 mg/mL	Insoluble.[1][2]
Water	2 mg/mL	Clear solution.[8]
Water	125-126.7 mg/mL	Requires sonication and warming.[11][12]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	-
In Vivo		
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 0.83 mg/mL	Clear solution.[1][2]
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 0.83 mg/mL	Clear solution.[1][2]
10% DMSO, 90% corn oil	≥ 0.83 mg/mL	Clear solution.[2]

Troubleshooting Guide

Q4: I dissolved **K145 hydrochloride** in DMSO, but it precipitated when I added it to my aqueous cell culture medium. What should I do?

A4: This is a common issue when the final concentration of DMSO in the aqueous solution is not high enough to maintain solubility.

- **Solution 1: Increase Final DMSO Concentration.** Ensure the final concentration of DMSO in your culture medium is sufficient to keep **K145 hydrochloride** dissolved. However, be mindful that high concentrations of DMSO can be toxic to cells. It is recommended to keep the final DMSO concentration below 0.5%.

- **Solution 2: Use a Co-solvent System.** For sensitive cell lines, consider preparing your stock solution in a co-solvent system that is more miscible with aqueous solutions. For example, a stock in 10% DMSO and 90% PEG300.
- **Solution 3: Serial Dilutions.** Prepare intermediate dilutions of your DMSO stock in the culture medium to gradually decrease the DMSO concentration, which can sometimes prevent precipitation.

Q5: My **K145 hydrochloride** powder is not fully dissolving in the solvent, even with vortexing. What steps can I take?

A5: Incomplete dissolution can be due to several factors.

- **Solution 1: Sonication.** Use an ultrasonic bath to aid dissolution.[\[1\]](#)[\[2\]](#)[\[11\]](#)[\[12\]](#) Sonication provides energy to break up compound aggregates and enhance solvation.
- **Solution 2: Gentle Warming.** Gently warm the solution to 37°C. For aqueous solutions, warming up to 60°C can also be attempted, but be cautious about the thermal stability of the compound.[\[2\]](#)
- **Solution 3: Fresh Solvent.** Ensure you are using a fresh, high-purity solvent. If using DMSO, it should be anhydrous as absorbed water can reduce solubility.[\[1\]](#)[\[10\]](#)

Q6: I observe a film or particles in my **K145 hydrochloride** solution after storage. Is it still usable?

A6: The appearance of a film or particles indicates potential precipitation or degradation.

- **Solution 1: Re-dissolve.** Try to re-dissolve the compound by gentle warming and sonication. If the precipitate dissolves completely, the solution may still be usable.
- **Solution 2: Filtration.** If re-dissolving is unsuccessful, the solution may have degraded or precipitated irreversibly. It is not recommended to use the solution. Always prepare fresh solutions if in doubt.
- **Solution 3: Check Storage Conditions.** Ensure your stock solutions are stored correctly at -20°C or -80°C in tightly sealed vials to prevent solvent evaporation and moisture absorption.

[\[1\]](#)[\[7\]](#)[\[9\]](#)

Experimental Protocols

Protocol 1: Preparation of **K145 Hydrochloride** Stock Solution for In Vitro Use

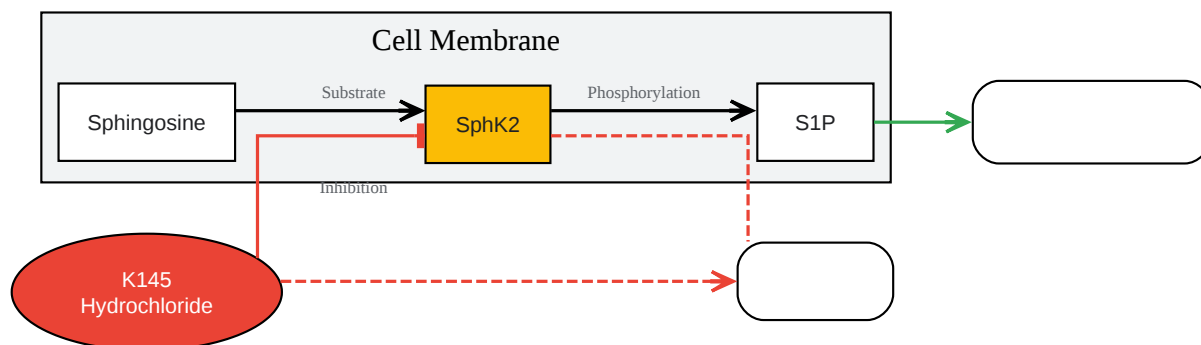
- Weigh the desired amount of **K145 hydrochloride** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 50 mg/mL).
- Vortex the solution until the powder is fully dissolved.
- If necessary, place the tube in an ultrasonic bath for 5-10 minutes to ensure complete dissolution.
- Aliquot the stock solution into smaller volumes in tightly sealed vials to minimize freeze-thaw cycles.
- Store the aliquots at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[1\]](#)

Protocol 2: Preparation of **K145 Hydrochloride** Formulation for In Vivo Oral Gavage

This protocol is based on a formulation that yields a clear solution at a concentration of at least 0.83 mg/mL.[\[1\]](#)[\[2\]](#)

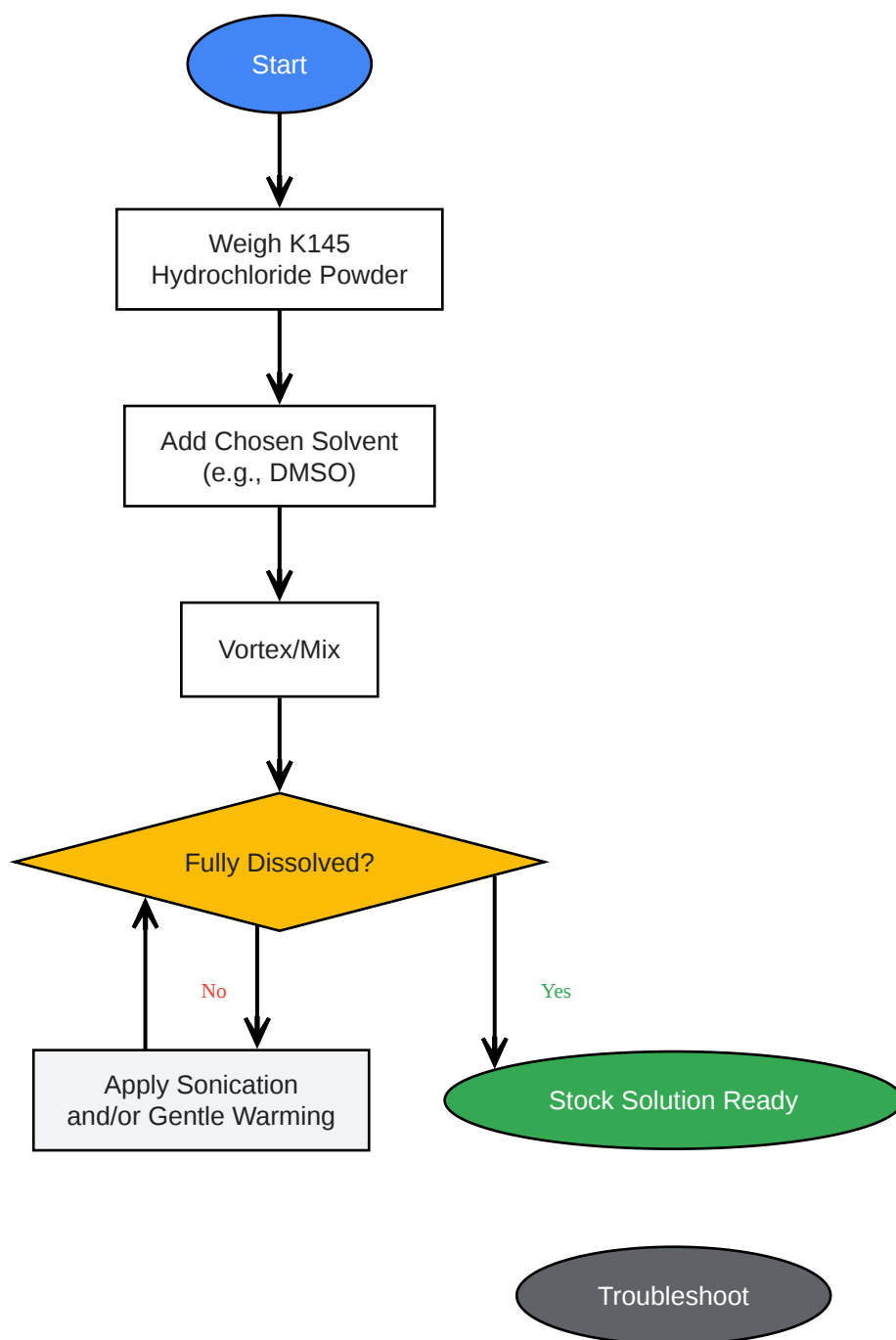
- Prepare a stock solution of **K145 hydrochloride** in DMSO (e.g., 8.3 mg/mL).
- For a 1 mL final volume, take 100 µL of the DMSO stock solution.
- Add 400 µL of PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 and mix until the solution is homogeneous.
- Add 450 µL of saline and mix to obtain the final formulation.

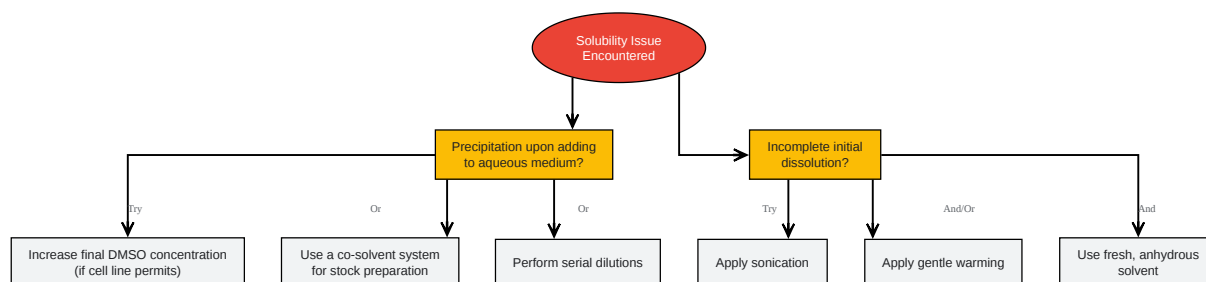
Visualizations



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Caption: **K145 hydrochloride** inhibits SphK2, leading to apoptosis.





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